

2-Nonylphenol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Nonylphenol**

Cat. No.: **B085974**

[Get Quote](#)

An In-depth Technical Guide to the Molecular Properties of **2-Nonylphenol**

This guide provides a focused overview of the fundamental molecular characteristics of **2-Nonylphenol**, specifically its molecular weight and chemical formula. This information is essential for researchers, scientists, and professionals engaged in drug development and other scientific disciplines where precise chemical data is paramount.

Chemical Identity and Molecular Formula

2-Nonylphenol is an organic compound belonging to the wider family of alkylphenols.^[1] It consists of a phenol ring substituted with a nine-carbon alkyl chain (nonyl group) at the second position. The chemical formula for **2-Nonylphenol** has been consistently identified as C15H24O.^{[2][3][4][5][6][7]}

It is important to note that the term "nonylphenol" can refer to a mixture of isomers where the nonyl group is attached at different positions on the phenol ring.^[1] The specific isomer, **2-Nonylphenol**, has the CAS Registry Number 136-83-4.^{[3][6]} A branched variant of **2-nonylphenol** is also referenced with the CAS Number 91672-41-2.^{[2][4]}

Molecular Weight

The molecular weight of a compound is a critical parameter in a vast array of chemical calculations and experimental designs. For **2-Nonylphenol**, the molecular weight is established as 220.35 g/mol.^{[3][7]} A more precise value of 220.3505 g/mol has also been reported.^[4]

Summary of Molecular Data

For ease of reference and comparison, the core quantitative data for **2-Nonylphenol** is summarized in the table below.

Property	Value
Molecular Formula	C15H24O
Molecular Weight	220.35 g/mol [3][7]
CAS Number	136-83-4[3][6]
CAS Number (Branched)	91672-41-2[2][4]

Note on Experimental Protocols and Visualizations: The determination of molecular weight and formula is typically achieved through standard analytical techniques such as mass spectrometry and elemental analysis. As this guide focuses on the established values of these fundamental properties, detailed experimental protocols and signaling pathway diagrams, which are not applicable to this specific topic, have been omitted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nonylphenol - Wikipedia [en.wikipedia.org]
- 2. Phenol, 2-nonyl-, branched | 91672-41-2 [chemicalbook.com]
- 3. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 4. Phenol, 2-nonyl-, branched | 91672-41-2 [chemnet.com]
- 5. 2-nonylphenol [stenutz.eu]
- 6. NONYLPHENOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. plantaedb.com [plantaedb.com]

- To cite this document: BenchChem. [2-Nonylphenol molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b085974#2-nonylphenol-molecular-weight-and-formula\]](https://www.benchchem.com/product/b085974#2-nonylphenol-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com